

Application Notes: (Z)-Flunarizine in Glioblastoma Cell Culture

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Compound of Interest

Compound Name: (Z)-Flunarizine

Cat. No.: B154396

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(Z)-Flunarizine, a selective calcium channel blocker, has demonstrated significant cytotoxic and pro-apoptotic effects in glioblastoma (GBM) cell lines.^{[1][2]} These notes provide an overview of its application in cell culture, summarizing its effects and detailing protocols for key experiments.

Flunarizine's anti-cancer activity in GBM is primarily attributed to its ability to induce apoptosis through the intrinsic pathway.^{[1][3]} Mechanistically, it has been shown to inhibit the activation of the Akt signaling pathway, a key regulator of cell survival and proliferation in many cancers, including glioblastoma.^{[1][3][4]} This inhibition leads to the activation of caspase-9 and caspase-3, culminating in Poly (ADP-ribose) polymerase (PARP) cleavage and programmed cell death.^{[1][2]} Furthermore, Flunarizine treatment can interfere with the cell cycle progression of GBM cells.^[2]

These properties make **(Z)-Flunarizine** a compound of interest for preclinical cancer research, particularly for investigating therapeutic strategies against glioblastoma.

Data Presentation

The following tables summarize the quantitative effects of **(Z)-Flunarizine** on glioblastoma cell lines as reported in the literature.

Table 1: Cytotoxicity of **(Z)-Flunarizine** on Glioblastoma Cell Lines

Cell Line	Treatment Time	Effect on Cell Viability	Reference
U-87 MG	24h & 48h	Concentration-dependent decrease	[2]
LN-229	24h & 48h	Concentration-dependent decrease	[2]
U-118 MG	24h & 48h	Concentration-dependent decrease	[2]
U251	Not Specified	IC50: 29.6 μ M	[4]

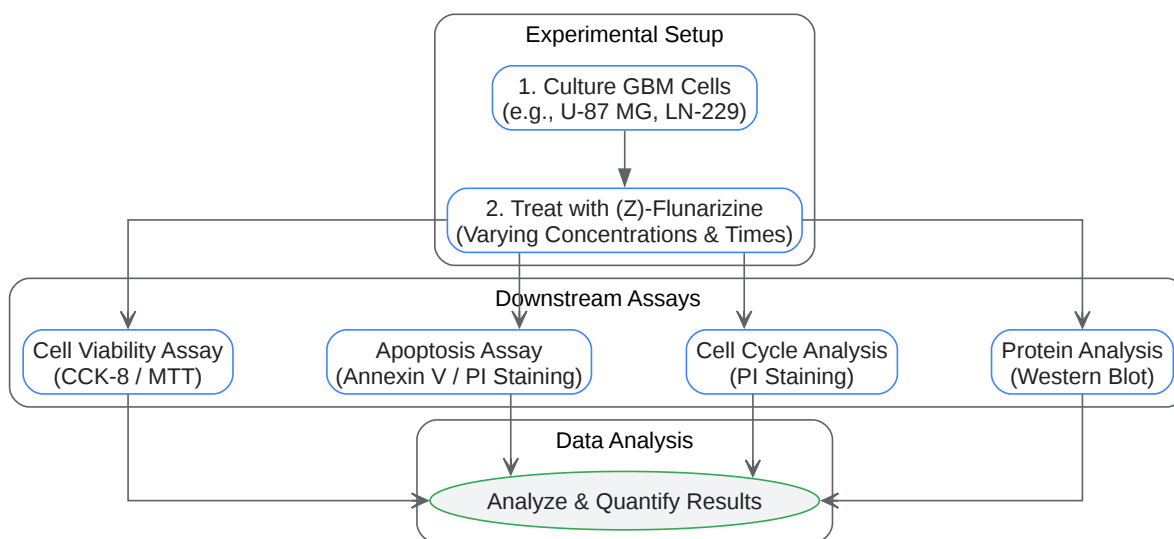
Table 2: Induction of Apoptosis in U-87 MG Cells by **(Z)-Flunarizine**

Flunarizine Conc.	Treatment Time	Outcome	Reference
Increasing Conc.	24h & 48h	Concentration-dependent increase in apoptotic cells (Annexin V+/PI-)	[2][5]

Table 3: Effect of **(Z)-Flunarizine** on Cell Cycle Distribution in U-87 MG Cells

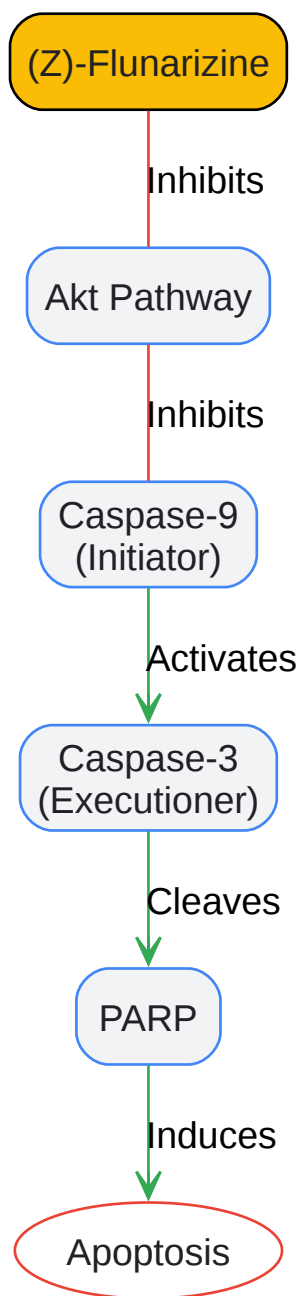
Flunarizine Conc.	Treatment Time	Effect on Cell Cycle	Reference
Increasing Conc.	24h & 48h	Concentration-dependent increase in the Sub-G1 cell population	[2]

Mandatory Visualizations



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Caption: Experimental workflow for evaluating **(Z)-Flunarizine** in cell culture.



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References

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